

Carmegliptin long-acting duration comparison

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Compound Focus: Carmegliptin

CAS No.: 813452-18-5

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Comparison of DPP-4 Inhibitors

The following table synthesizes key quantitative data from the search results for several DPP-4 inhibitors [1] [2] [3]. Please note that "**Carmegliptin**" could not be included due to a lack of available data.

Table 1: Pharmacokinetic Parameters of DPP-4 Inhibitors

Parameter	Alogliptin	Linagliptin	Sitagliptin
Bioavailability	~100% [4]	~30% [4]	~87% [3]
Time to Peak Plasma Concentration (T~max~)	1-2 hours [1] [4]	1.5 hours [4]	1-4 hours [3]
Apparent Volume of Distribution (V~d~)	417 L [1] [4]	1110 L [4]	198 L [4]
Plasma Protein Binding	~20% [1] [4]	75-99% [4]	~38% [4]
Elimination Half-Life	~21 hours [1] [4]	~12 hours [2] [4]	12-14 hours [3] [4]
Primary Route of Elimination	Renal (60-80% as unchanged drug) [1] [4]	Enterohepatic (minimal renal excretion) [2] [4]	Renal (79% as unchanged drug) [3] [4]

Parameter	Alogliptin	Linagliptin	Sitagliptin
Dosing Adjustment in Renal Impairment	Required [1] [4]	Not required [2]	Required [5]

Table 2: Pharmacodynamic (DPP-4 Inhibition) Profiles

Drug	Maximum Inhibition	Inhibition 24 Hours Post-Dose
Alogliptin	~90-99% [4]	>75% [4]
Linagliptin	~80-90% [2] [4]	≥70% [4]
Sitagliptin	~97% [3] [4]	≥80% [3] [4]

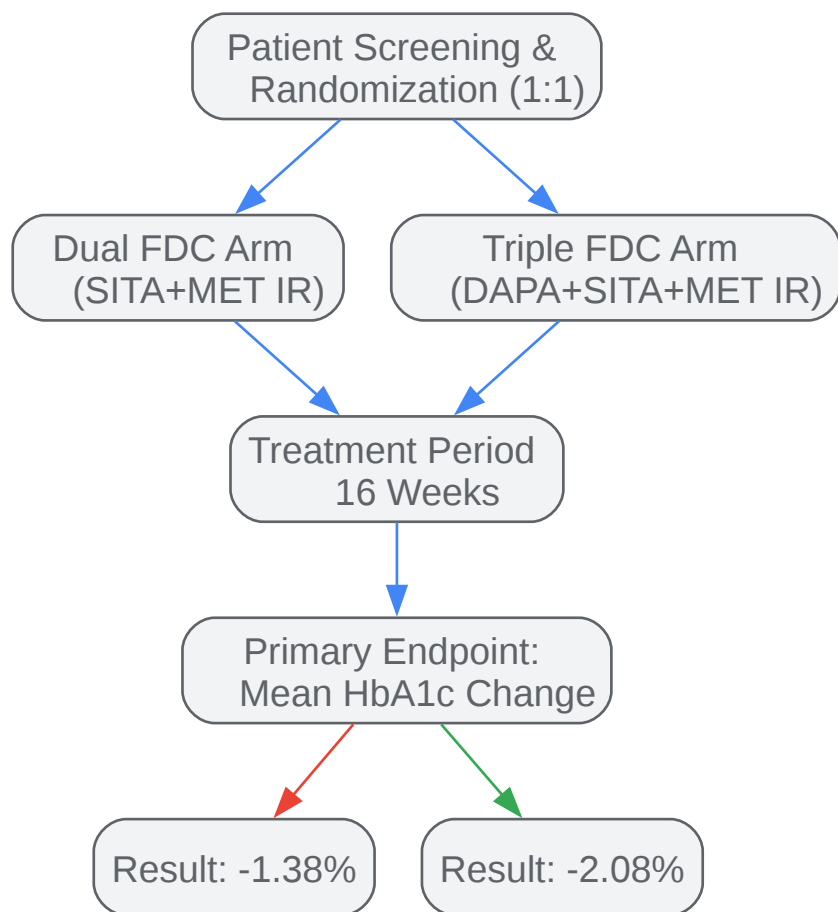
Experimental Protocol Overview

Since direct data on **Carmegliptin** is unavailable, here is an example of a standard clinical trial methodology used to generate the comparative efficacy data for other DPP-4 inhibitors, which you can use as a reference.

Example: Phase 3 Trial for a Triple Fixed-Dose Combination [5]

- **Objective:** To evaluate the efficacy and safety of a triple fixed-dose combination (FDC) of dapagliflozin, sitagliptin, and metformin compared to a dual FDC of sitagliptin and metformin.
- **Study Design:** A Phase 3, randomized, open-label, two-arm, active-controlled study.
- **Participants:** Adult patients (aged 18-65) with Type 2 Diabetes and HbA1c between 7.5% and 11.0%, who had inadequate glycemic control on a stable dose of sitagliptin and metformin dual therapy.
- **Intervention:** Patients were randomized 1:1 to receive either the triple FDC (Dapagliflozin 5 mg + Sitagliptin 50 mg + Metformin IR 500/1000 mg) or the dual FDC (Sitagliptin 50 mg + Metformin IR 500/1000 mg), twice daily for 16 weeks.
- **Primary Endpoint:** The mean change in HbA1c from baseline to Week 16.
- **Key Findings:** The triple FDC demonstrated a significantly greater reduction in HbA1c (-2.08%) compared to the dual FDC (-1.38%), with a p-value of < 0.0001 [5].

The workflow of this study is summarized in the diagram below:



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How to Proceed with Your Research

Given the lack of results for **Carmegliptin**, I suggest the following steps to continue your research:

- **Verify the Drug Name:** Confirm the official non-proprietary name of the drug. "**Carmegliptin**" may be a code name, an older name, or a candidate drug from a specific region or company.
- **Search Scientific Databases Directly:** Use specialized databases such as **PubMed, Google Scholar, Embase, or the Cochrane Library**. Search with the exact drug name and filter for clinical trials, randomized controlled trials, and pharmacokinetic studies.
- **Check Clinical Trial Registries:** Search global registries like **ClinicalTrials.gov** and others (e.g., EU Clinical Trials Register, WHO ICTRP) for any ongoing or completed trials involving the drug.
- **Consult Patent Literature:** Patent filings from pharmaceutical companies often contain detailed experimental data on new chemical entities in the early stages of development.

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References

1. Alogliptin - StatPearls - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
2. Population Pharmacokinetics and Pharmacodynamics of ... [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
3. Pharmacokinetics and pharmacodynamics of sitagliptin, an ... [pubmed.ncbi.nlm.nih.gov]
4. Alogliptin - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
5. A Randomized, Phase 3 Study in Comparison with Dual FDC ... [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

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